

Personal protective equipment for handling Raptinal

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Compound of Interest

Compound Name: *Raptinal*
CAS No.: *1176-09-6*
Cat. No.: *B15603356*

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Essential Safety and Handling Guide for Raptinal

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This document provides critical safety and logistical information for the handling and disposal of **Raptinal**. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize exposure risks.

Raptinal: Key Safety Information

Raptinal is a potent research compound and requires careful handling. Below is a summary of its key characteristics and hazard information.

Property	Value	Reference
Chemical Name	[9,9'-Bi-9H-fluorene]-9,9'-dicarboxaldehyde	
Synonyms	9H,9'H-9,9'-Bifluorene-9,9'-dicarbaldehyde, NSC 610970, SML1745	[1]
CAS Number	1176-09-6	[1][2]
Molecular Formula	C ₂₈ H ₁₈ O ₂	[1][3]
Molecular Weight	386.44 g/mol	[3][4]
Appearance	White to beige solid powder	[5]
Solubility	DMSO: ~5 mg/mL (with warming)	
Storage Temperature	2-8°C	

Hazard Identification and Personal Protective Equipment (PPE)

Raptinal is classified as an irritant. All personnel must use the following minimum PPE when handling this compound.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritant (Cat. 2)	Warning	H315: Causes skin irritation.	
Eye Irritant (Cat. 2)		H319: Causes serious eye irritation.	
STOT SE (Cat. 3)		H335: May cause respiratory irritation.	

Minimum Required PPE:

- **Gloves:** Nitrile or other chemically resistant gloves. Double gloving is recommended.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** Use in a well-ventilated area. If handling large quantities or if there is a risk of aerosolization, a fume hood is mandatory.

Operational Plan: Step-by-Step Handling Procedures

Follow these procedures to ensure the safe handling of **Raptinal** from receipt to disposal.

3.1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- If the container is compromised, do not open it. Isolate the package in a fume hood and contact your institution's Environmental Health and Safety (EHS) office.
- Verify that the product name and CAS number on the label match your order.

3.2. Preparation of Stock Solutions:

- **Pre-use Checklist:**
 - Ensure all required PPE is worn correctly.
 - Verify the chemical fume hood is functioning properly.
 - Have a designated waste container ready for contaminated materials.
- **Step-by-Step Protocol:**
 - Perform all weighing and solution preparation inside a certified chemical fume hood.

- To prepare a stock solution in DMSO, slowly add the solvent to the **Raptinal** powder to minimize aerosolization.[3]
- If warming is required to fully dissolve the compound, use a water bath and avoid open flames.
- Clearly label the container with the compound name, concentration, solvent, and date of preparation.

3.3. Spill Response:

- Minor Spill (inside a fume hood):
 - Absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully collect the absorbent material into a designated hazardous waste container.
 - Decontaminate the area with a suitable laboratory detergent and then wipe with 70% ethanol.
 - Dispose of all contaminated materials as hazardous waste.
- Major Spill (outside a fume hood):
 - Evacuate the immediate area.
 - Alert others in the vicinity.
 - Contact your institution's EHS office immediately.
 - Prevent the spread of the spill. Do not attempt to clean it up without proper training and equipment.

Disposal Plan

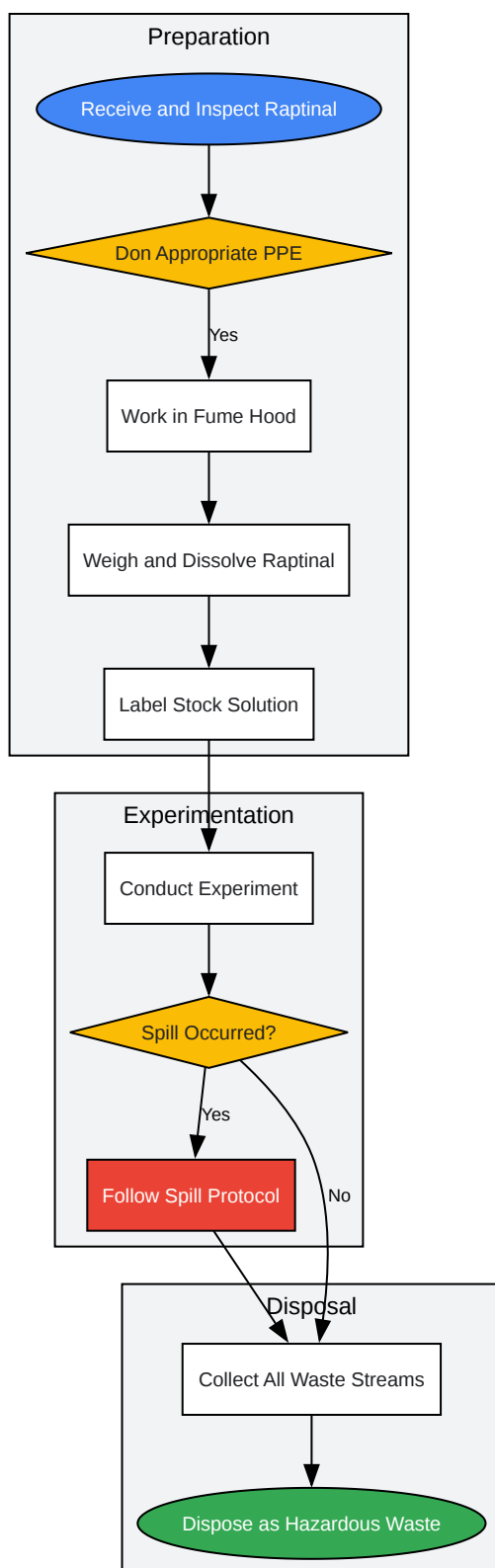
All **Raptinal** waste, including empty containers, contaminated PPE, and solutions, must be disposed of as hazardous chemical waste.

Waste Stream	Disposal Procedure
Solid Raptinal Waste	Collect in a clearly labeled, sealed container for hazardous solid waste.
Raptinal Solutions	Collect in a labeled, sealed container for hazardous liquid waste. Do not mix with other waste streams.
Contaminated Labware/PPE	Place in a designated, sealed bag or container for hazardous solid waste.
Empty Raptinal Containers	Triple-rinse with a suitable solvent (e.g., ethanol). Collect the rinsate as hazardous liquid waste. Deface the label and dispose of the container as regular lab glass, or as recommended by your institution's EHS.

Note: Never dispose of **Raptinal** or its solutions down the drain.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety protocols for handling **Raptinal**.



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Caption: Workflow for the safe handling and disposal of **Raptinal**.

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